

Technical Support Center: CMB-087229

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Compound of Interest

Compound Name: CMB-087229

Cat. No.: B2568913

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This technical support guide provides troubleshooting advice and frequently asked questions regarding the proper dissolution of **CMB-087229** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **CMB-087229**?

A1: The recommended solvent for creating stock solutions of **CMB-087229** is DMSO (Dimethyl sulfoxide).^[1]

Q2: What is the solubility of **CMB-087229** in DMSO?

A2: **CMB-087229** has a solubility of 50 mg/mL in DMSO.^[1]

Q3: What is the aqueous solubility of **CMB-087229**?

A3: The aqueous solubility of **CMB-087229** is 250 μ M.^[1] It is important to note that direct dissolution in aqueous buffers may be difficult, and it is recommended to first prepare a concentrated stock solution in DMSO.

Q4: My **CMB-087229** is not dissolving properly in DMSO. What could be the issue?

A4: Several factors can affect the dissolution of **CMB-087229**. Please refer to the troubleshooting guide below for a systematic approach to resolving this issue. Common reasons include insufficient solvent volume, low temperature, or inadequate mixing.

Q5: The molecular weight on the vial is different from the datasheet. Why?

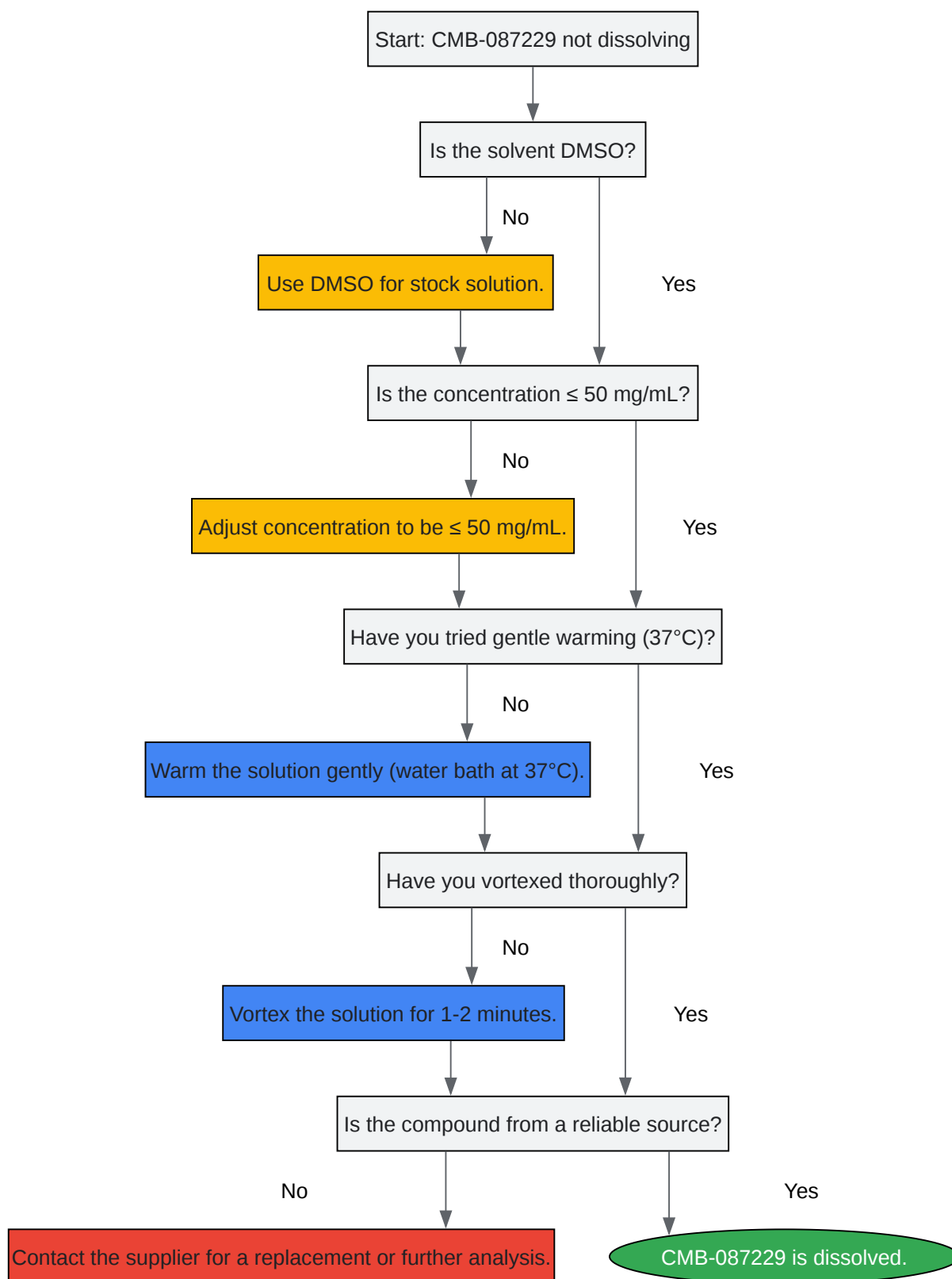
A5: The molecular weight of **CMB-087229** is batch-specific due to variable water content.^[1]
For accurate molarity calculations, always refer to the batch-specific molecular weight provided on the vial label or the certificate of analysis.^[1]

Q6: How should I store the reconstituted **CMB-087229** stock solution?

A6: After reconstitution in DMSO, it is recommended to aliquot the stock solution and store it frozen at -20°C.^[1] Under these conditions, the stock solutions are stable for up to 3 months.^[1]

Troubleshooting Guide: CMB-087229 Dissolution Issues

If you are experiencing difficulty dissolving **CMB-087229**, please follow the steps outlined in the flowchart below.



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Caption: Troubleshooting workflow for **CMB-087229** dissolution.

Data Summary

The following table summarizes the solubility of **CMB-087229**.

Solvent	Solubility
DMSO	50 mg/mL
Aqueous Buffer	250 µM

Experimental Protocol: Preparation of a 10 mM Stock Solution of CMB-087229

This protocol details the steps for preparing a 10 mM stock solution of **CMB-087229** in DMSO.

Materials:

- **CMB-087229** solid
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated pipette

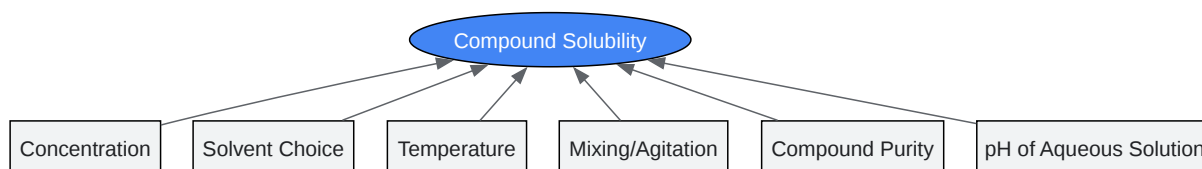
Procedure:

- Determine the Batch-Specific Molecular Weight: Locate the molecular weight on the vial or certificate of analysis for the specific lot of **CMB-087229** you are using.
- Calculate the Required Mass: Use the following formula to calculate the mass of **CMB-087229** required to prepare your desired volume of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
- Weigh the Compound: Carefully weigh the calculated amount of **CMB-087229** solid in a sterile microcentrifuge tube.

- Add DMSO: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **CMB-087229** solid.
- Dissolve the Compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, gently warm the solution in a 37°C water bath for 5-10 minutes.
 - Vortex the solution again until the compound is completely dissolved.
- Storage: Aliquot the stock solution into smaller, single-use volumes and store at -20°C.

Factors Affecting Solubility

The dissolution of a chemical compound is influenced by several interrelated factors. Understanding these can help in troubleshooting solubility issues.



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Caption: Key factors influencing compound solubility.

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References

- 1. CMB-087229 | Sigma-Aldrich [sigmaaldrich.com]
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